

An In-depth Technical Guide to 2-(tert-Butyl)-4-chlorophenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(tert-Butyl)-4-chlorophenol

Cat. No.: B189968

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CAS Number: 13395-85-2

This technical guide provides a comprehensive overview of **2-(tert-Butyl)-4-chlorophenol**, a substituted phenolic compound relevant to researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, safety information, a detailed synthesis protocol, and a discussion of the potential biological activities of related compounds.

Chemical and Physical Properties

2-(tert-Butyl)-4-chlorophenol is an organic compound with the molecular formula $C_{10}H_{13}ClO$. [1] While extensive experimental data for this specific isomer is limited in publicly available literature, computed properties and data for its isomer, 4-tert-Butyl-2-chlorophenol (CAS: 98-28-2), can provide some context. It is crucial to note that properties can differ significantly between isomers.

Table 1: Chemical and Physical Properties of **2-(tert-Butyl)-4-chlorophenol** and its Isomer

Property	2-(tert-Butyl)-4-chlorophenol (CAS: 13395-85-2)	4-tert-Butyl-2-chlorophenol (CAS: 98-28-2)
Molecular Formula	C ₁₀ H ₁₃ ClO[1]	C ₁₀ H ₁₃ ClO[2][3][4][5]
Molecular Weight	184.66 g/mol [1]	184.66 g/mol [2][3][5]
IUPAC Name	2-tert-butyl-4-chlorophenol[1]	4-tert-butyl-2-chlorophenol[2][3][5]
Melting Point	Data not available	85-86 °C
Boiling Point	Data not available	Data not available
Density	Data not available	1.099 g/cm ³ @ 20 °C
Solubility	Data not available	Moderately soluble in organic solvents; less soluble in water. [4]
XLogP3	3.8[1]	3.9[2]

Note: Properties for 4-tert-Butyl-2-chlorophenol are provided for informational purposes and may not be representative of **2-(tert-Butyl)-4-chlorophenol**.

Safety and Hazard Information

Specific GHS hazard classifications for **2-(tert-Butyl)-4-chlorophenol** are not readily available. However, the safety data for the isomeric compound, 4-tert-Butyl-2-chlorophenol, provides an indication of the potential hazards associated with this class of chemicals. Researchers should handle **2-(tert-Butyl)-4-chlorophenol** with appropriate caution, assuming it may have similar hazards until specific data becomes available.

Table 2: GHS Hazard Information for 4-tert-Butyl-2-chlorophenol (CAS: 98-28-2)

Hazard Class	Hazard Statement	Pictogram
Acute toxicity, oral (Category 4)	H302: Harmful if swallowed[2]	GHS07
Skin corrosion/irritation (Category 2)	H315: Causes skin irritation[2]	GHS07
Serious eye damage/eye irritation (Category 1)	H318: Causes serious eye damage[2]	GHS05
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)	H335: May cause respiratory irritation[2]	GHS07

Precautionary Statements (for 4-tert-Butyl-2-chlorophenol): P261, P264, P270, P271, P280, P301+P312, P302+P352, P304+P340, P305+P351+P338, P310, P312, P321, P330, P332+P313, P362, P403+P233, P405, and P501.[2]

Synthesis of 2-(tert-Butyl)-4-chlorophenol

A common method for the synthesis of **2-(tert-Butyl)-4-chlorophenol** involves the Friedel-Crafts alkylation of 4-chlorophenol with tert-butanol in the presence of a strong acid catalyst.

Experimental Protocol

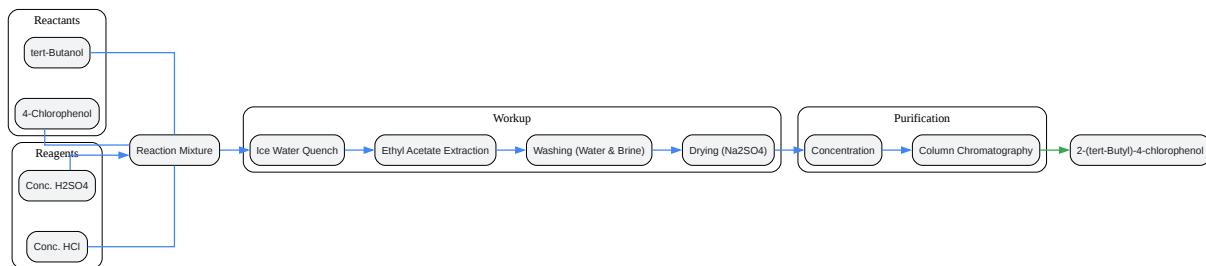
Materials:

- 4-chlorophenol
- tert-butanol
- Concentrated sulfuric acid
- Concentrated hydrochloric acid
- Ethyl acetate
- Petroleum ether

- Anhydrous sodium sulfate
- Ice water
- Brine

Procedure:

- To a mixture of 4-chlorophenol and tert-butanol, add concentrated hydrochloric acid.
- Subsequently, add concentrated sulfuric acid to the mixture.
- Stir the reaction mixture at room temperature for 48 hours.
- After the reaction is complete, pour the mixture into ice water.
- Extract the aqueous mixture twice with ethyl acetate.
- Combine the organic layers and wash sequentially with water (three times) and then with brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Filter the mixture to remove the drying agent.
- Concentrate the filtrate under reduced pressure.
- Purify the resulting crude product by column chromatography using a petroleum ether/ethyl acetate (40/1) eluent system to yield **2-(tert-Butyl)-4-chlorophenol** as a colorless solid.



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Caption: Synthesis workflow for **2-(tert-Butyl)-4-chlorophenol**.

Spectroscopic Data

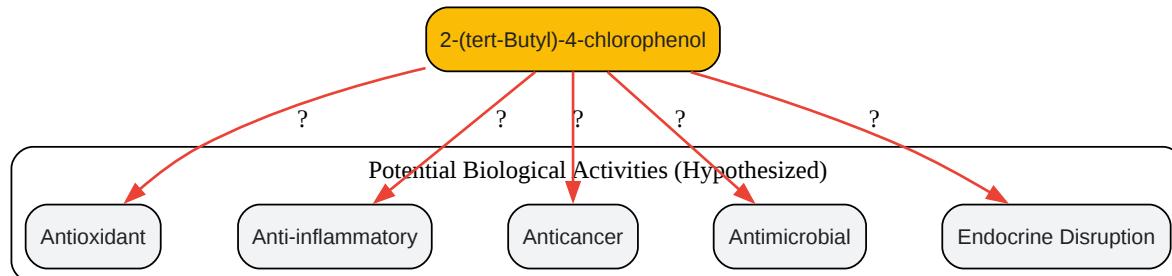
As of the latest information available, specific, experimentally derived spectroscopic data (NMR, IR, Mass Spec) for **2-(tert-Butyl)-4-chlorophenol** is not widely published. However, data for the isomer 4-tert-Butyl-2-chlorophenol is available and can be used cautiously for comparison of general spectral features of related structures.

It is imperative that researchers obtain and verify spectroscopic data for their own synthesized or acquired samples of **2-(tert-Butyl)-4-chlorophenol** for accurate identification and characterization.

Biological Activity

While specific biological activity and signaling pathway information for **2-(tert-Butyl)-4-chlorophenol** is not well-documented in the searched literature, the broader class of substituted phenols is known for a range of biological effects. For instance, the related compound 2,4-di-tert-butylphenol has been reported to exhibit antioxidant, anti-inflammatory, anticancer, and antimicrobial properties.^{[6][7]} The biological effects of 2,4-di-tert-butylphenol are suggested to be mediated through interactions with cellular signaling pathways, including the induction of apoptosis in cancer cells via the intrinsic pathway.^[6] Some studies have also indicated that 2,4-di-tert-butylphenol may act as an endocrine disruptor by activating retinoid X receptors.^[8]

Given the structural similarities, it is plausible that **2-(tert-Butyl)-4-chlorophenol** could exhibit some of these activities, but dedicated biological studies are required to confirm this. The presence of the chlorine atom and the specific positioning of the tert-butyl group will undoubtedly influence its biological profile.



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Caption: Hypothesized biological activities of **2-(tert-Butyl)-4-chlorophenol**.

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for professional scientific guidance. All laboratory work should be conducted with appropriate safety precautions and in accordance with institutional and regulatory guidelines. The information on isomers is provided for context and should not be assumed to be directly applicable to **2-(tert-Butyl)-4-chlorophenol**.

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